

1-Ethenylcyclopropane-1-sulfonamide molecular formula and weight

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Compound of Interest

Compound Name: **1-Ethenylcyclopropane-1-sulfonamide**

Cat. No.: **B2621523**

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Technical Overview of 1-Ethenylcyclopropane-1-sulfonamide

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Ethenylcyclopropane-1-sulfonamide is a versatile small molecule scaffold of interest in chemical research and drug discovery.^[1] Its unique structure, featuring a strained cyclopropane ring, a sulfonamide group, and an ethenyl substituent, provides a foundation for the synthesis of more complex molecules.^[2] This document summarizes the core physicochemical properties of this compound based on available data.

Core Physicochemical Data

The fundamental molecular and physical properties of **1-Ethenylcyclopropane-1-sulfonamide** are presented below.

Property	Value
Molecular Formula	C ₅ H ₉ NO ₂ S
Molecular Weight	147.2 g/mol [1] [2]
IUPAC Name	1-ethenylcyclopropane-1-sulfonamide [2] [3]
CAS Number	2089277-07-4 [1]
Appearance	Powder [2] [3]
Purity	Min. 95% [1]

Structural and Synthetic Context

1-Ethenylcyclopropane-1-sulfonamide's structure is notable for several key features that influence its reactivity and potential applications. The presence of a cyclopropane ring introduces significant angle strain, making it a reactive intermediate.[\[2\]](#) The sulfonamide group offers hydrogen-bonding capabilities, which can be crucial for molecular interactions in a biological context, while the ethenyl group allows for participation in reactions like polymerization and cycloaddition.[\[2\]](#)

This compound is utilized as a building block in the synthesis of more complex molecules and pharmaceutical intermediates.[\[2\]](#) Its utility is highlighted in its role as a precursor for constructing intricate pharmacophores, where the sulfonamide moiety can enhance binding affinity to biological targets.[\[2\]](#)

Signaling Pathways and Experimental Protocols

Currently, there is a lack of publicly available, in-depth research detailing specific signaling pathways modulated by **1-Ethenylcyclopropane-1-sulfonamide** or standardized experimental protocols for its biological application. The available information primarily characterizes it as a chemical entity for laboratory use in further synthesis.[\[1\]](#) As such, detailed diagrams of biological pathways or experimental workflows involving this specific compound cannot be provided at this time. Further research would be required to elucidate its mechanisms of action and biological effects.

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